

3-Azidopropylamine: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 3-Azidopropylamine

Cat. No.: B124161

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This document provides a comprehensive overview of the safety, handling, and toxicological profile of **3-Azidopropylamine** (CAS No. 88192-19-2). The information is compiled from publicly available Safety Data Sheets (SDS) and regulatory guidelines to ensure safe laboratory practices. All quantitative data is presented in structured tables, and relevant experimental methodologies are detailed.

Chemical Identification and Physical Properties

3-Azidopropylamine is a bifunctional molecule containing both a primary amine and an azide group, making it a valuable building block in bioconjugation and click chemistry.^[1] Its physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₈ N ₄	[2]
Molecular Weight	100.12 g/mol	[2]
CAS Number	88192-19-2	[2]
Appearance	Colorless to pale yellow liquid/oil	[3][4]
Boiling Point	50 °C @ 15 mmHg	[4][5]
Density	1.020 g/mL at 25 °C	[4][6]
Refractive Index	n ₂₀ /D 1.471	[4][6]
Solubility	Soluble in water, DMSO, DMF, DCM, THF, and Chloroform	[3][4]
Storage Temperature	-20°C	[6]


Hazard Identification and Classification

3-Azidopropylamine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are its flammability and acute oral toxicity.[7]

Hazard Classification	GHS Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour[7][8]
Acute toxicity, Oral	Category 3	H301: Toxic if swallowed[7]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[5]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[5]
Specific target organ toxicity, single exposure (Respiratory system)	Category 3	H335: May cause respiratory irritation[5]

Signal Word: Danger^[7]^[5]

GHS Pictograms:

 alt text

Toxicological Data

While a specific median lethal dose (LD50) is not consistently published in public SDSs, the GHS classification "Acute Toxicity, Oral, Category 3" indicates that the oral LD50 for rats falls within a specific range.

Endpoint	Route	Species	Value	Classification
LD50	Oral	Rat	50 < LD50 ≤ 300 mg/kg bw	Category 3 ^[7]
Skin Irritation	Dermal	Rabbit	-	Category 2 (Irritant) ^[5]
Eye Irritation	Ocular	Rabbit	-	Category 2A (Serious Irritant) ^[5]

Experimental Protocols for Hazard Determination

The hazard classifications for **3-Azidopropylamine** are determined using standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The methodologies for the relevant toxicological endpoints are described below.

Acute Oral Toxicity (OECD Guideline 423)

The "Acute Toxic Class Method" is used to assess the oral toxicity of a substance.^[4] This method is a stepwise procedure that uses a minimum number of animals to classify a substance based on its lethality.

Methodology:

- **Animal Selection:** Healthy, young adult animals of a single sex (typically female rats) are used.[4]
- **Dosing:** A group of three animals is administered the test substance orally at one of the defined starting dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[4]
- **Observation:** The animals are observed for mortality and clinical signs of toxicity shortly after dosing and periodically for at least 14 days.[2]
- **Stepwise Procedure:** The outcome of the first step determines the subsequent action.
 - If mortality occurs, the test is repeated with a lower dose.
 - If no mortality occurs, the test is repeated with a higher dose.
- **Classification:** The substance is classified based on the dose levels at which mortality is observed, allowing for placement into one of the GHS categories.[4]

Acute Dermal Irritation (OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.[5][6]

Methodology:

- **Animal Selection:** The albino rabbit is the recommended species. A small area of the animal's back is clipped free of fur.[6][9]
- **Application:** A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to the prepared skin under a gauze patch.[3]
- **Exposure:** The patch is held in place for a 4-hour exposure period.[9]
- **Observation and Scoring:** After removal of the patch, the skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours). The reactions are scored on a scale from 0 (no effect) to 4 (severe).[9]

- Classification: The substance is classified as an irritant if the mean scores for either erythema or edema exceed a certain threshold across the test animals.[6]

Acute Eye Irritation (OECD Guideline 405)

This test assesses the potential for a substance to produce damage to the eye upon a single application.[7][10]

Methodology:

- Animal Selection: A single, healthy albino rabbit is typically used for the initial test.[10]
- Application: A single dose (0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.[10]
- Observation and Scoring: The eyes are examined at 1, 24, 48, and 72 hours after application. Lesions of the cornea (opacity), iris, and conjunctiva (redness and swelling) are scored.[10]
- Confirmatory Testing: If a corrosive or severe irritant effect is not observed in the first animal, the response may be confirmed in up to two additional animals.[10]
- Classification: The substance is classified based on the severity and reversibility of the observed eye damage.[1]

Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when handling **3-Azidopropylamine**.

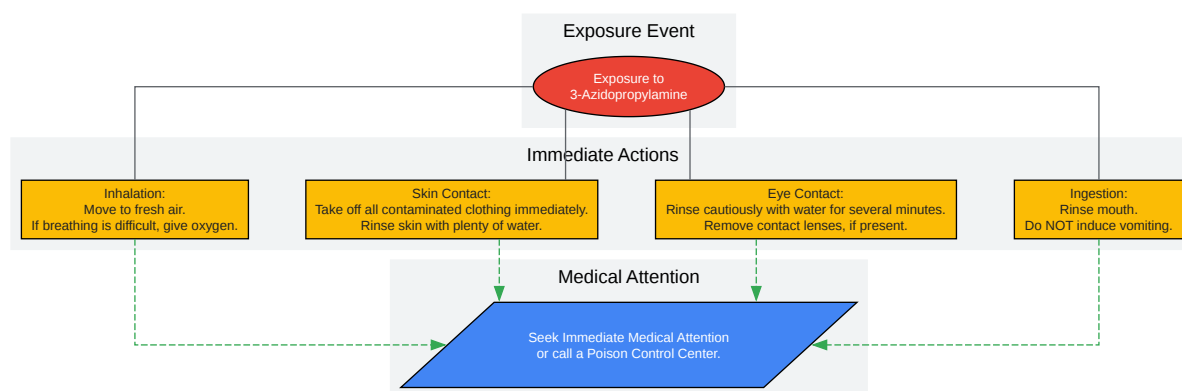
Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Ground and bond containers and receiving equipment to prevent static discharge.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[5]
- Skin Protection: Wear chemically impermeable gloves (e.g., nitrile rubber) and protective clothing.[5]
- Respiratory Protection: If ventilation is inadequate, use a suitable respirator.

First Aid and Emergency Workflow: The following diagram outlines the immediate steps to be taken in case of exposure.



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Caption: First-aid response workflow for **3-Azidopropylamine** exposure.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[5]
- Keep away from heat, sparks, open flames, and other ignition sources.[5]
- Store locked up.[5]
- Recommended storage temperature is -20°C.[6]

Disposal:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with all applicable local, regional, and national laws and regulations.[5]
- Do not let the chemical enter drains.[5]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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